

Application Notes and Protocols for MRS4719 in Cell Culture

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Compound of Interest

Compound Name: MRS4719

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Introduction

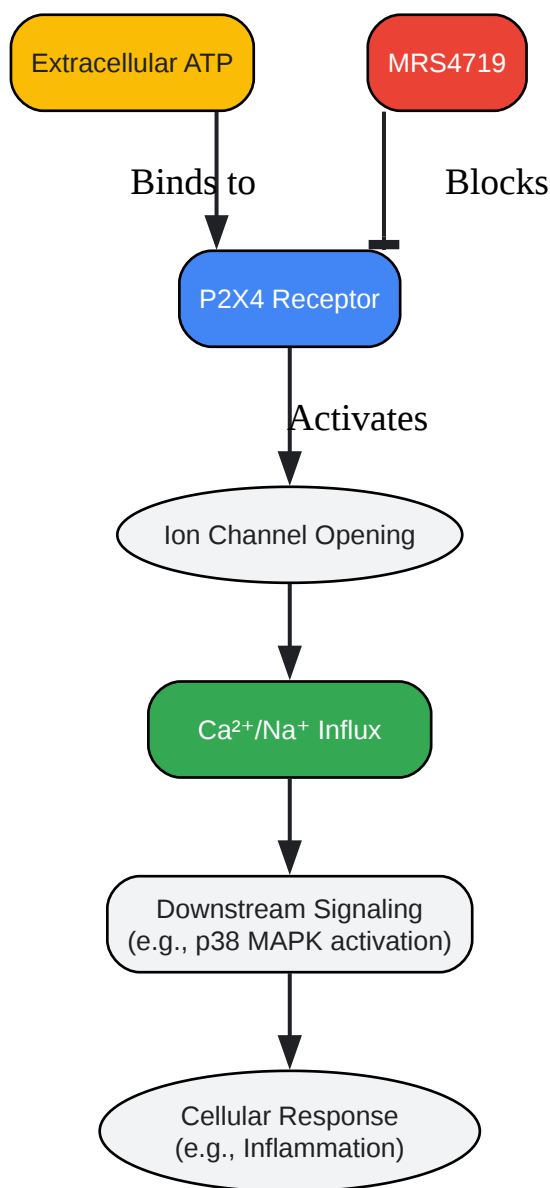
MRS4719 is a potent and selective antagonist of the P2X4 receptor (P2X4R), an ATP-gated ion channel.[1] P2X4R is implicated in various physiological and pathological processes, including inflammation, neuropathic pain, and ischemic stroke.[1] Upon activation by extracellular ATP, the P2X4 receptor channel opens, leading to an influx of cations, primarily Ca^{2+} and Na^{+} . This influx triggers downstream signaling cascades that mediate cellular responses. **MRS4719** effectively blocks this channel, making it a valuable tool for studying P2X4R function and a potential therapeutic agent. These application notes provide detailed protocols for utilizing **MRS4719** in cell culture experiments, focusing on the inhibition of ATP-induced calcium influx in cells expressing the human P2X4 receptor.

Mechanism of Action

MRS4719 acts as a non-competitive antagonist of the P2X4 receptor. Its primary mechanism is the inhibition of the ion channel pore, thereby preventing the influx of calcium and sodium ions that is normally induced by the binding of ATP. This blockade of cation influx prevents the depolarization of the cell membrane and the activation of downstream signaling pathways.

P2X4 Receptor Signaling Pathway

The binding of extracellular ATP to the P2X4 receptor initiates a signaling cascade. The initial influx of Ca^{2+} can lead to the activation of various downstream effectors, including p38 MAP kinase. This pathway is crucial in cellular processes such as the release of inflammatory mediators.



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Caption: P2X4 Receptor Signaling Pathway and Inhibition by **MRS4719**.

Quantitative Data

The inhibitory potency of **MRS4719** on the human P2X4 receptor was determined by measuring the reduction of ATP-induced calcium influx. The half-maximal inhibitory concentration (IC₅₀) for **MRS4719** at the human P2X4 receptor is approximately 0.503 μ M.[\[1\]](#)

MRS4719 Concentration (μ M)	% Inhibition of ATP-induced Ca ²⁺ Influx (Mean $\pm$ SEM)
0.01	5.2 $\pm$ 1.1
0.1	20.3 $\pm$ 2.5
0.5	49.8 $\pm$ 3.1
1.0	75.4 $\pm$ 2.8
10.0	95.1 $\pm$ 1.5

Note: This table presents representative data synthesized to reflect the known IC₅₀ value of MRS4719.

Experimental Protocols

Cell Culture of HEK293 Cells Stably Expressing Human P2X4R

This protocol describes the maintenance of Human Embryonic Kidney (HEK293) cells engineered to stably express the human P2X4 receptor.

Materials:

- HEK293 cell line stably expressing human P2X4R
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution

- Geneticin (G418) or other appropriate selection antibiotic
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA solution
- Cell culture flasks (T-75)
- 96-well black, clear-bottom cell culture plates

Procedure:

- **Media Preparation:** Prepare complete growth medium by supplementing DMEM with 10% FBS, 1% Penicillin-Streptomycin, and the appropriate concentration of selection antibiotic (e.g., 400 µg/mL G418).
- **Cell Thawing:** Thaw a cryopreserved vial of cells rapidly in a 37°C water bath. Transfer the cell suspension to a 15 mL conical tube containing 9 mL of pre-warmed complete growth medium. Centrifuge at 200 x g for 5 minutes.
- **Cell Seeding:** Discard the supernatant and resuspend the cell pellet in 10 mL of complete growth medium. Transfer the cell suspension to a T-75 flask.
- **Cell Maintenance:** Incubate the cells at 37°C in a humidified atmosphere of 5% CO₂. Change the medium every 2-3 days.
- **Subculturing:** When cells reach 80-90% confluency, aspirate the medium and wash the cell monolayer with sterile PBS. Add 2 mL of Trypsin-EDTA and incubate at 37°C for 2-3 minutes until cells detach. Neutralize the trypsin with 8 mL of complete growth medium and transfer the cell suspension to a 15 mL conical tube. Centrifuge at 200 x g for 5 minutes.
- **Plating for Assay:** Resuspend the cell pellet in complete growth medium and perform a cell count. Seed the cells into a 96-well black, clear-bottom plate at a density of 40,000 to 80,000 cells per well in 100 µL of medium.^{[2][3]} Incubate for 24 hours before performing the calcium influx assay.

Preparation of MRS4719 Stock and Working Solutions

Materials:

- **MRS4719** powder
- Dimethyl sulfoxide (DMSO), sterile
- Hanks' Balanced Salt Solution (HBSS) or other appropriate assay buffer

Procedure:

- **Stock Solution (10 mM):** Prepare a 10 mM stock solution of **MRS4719** by dissolving the appropriate amount of powder in sterile DMSO. Vortex until fully dissolved. Store the stock solution in small aliquots at -20°C.
- **Working Solutions:** On the day of the experiment, thaw an aliquot of the 10 mM stock solution. Prepare serial dilutions of **MRS4719** in the assay buffer (e.g., HBSS) to achieve the desired final concentrations for the dose-response experiment.

ATP-Induced Calcium Influx Assay using Fluo-4 AM

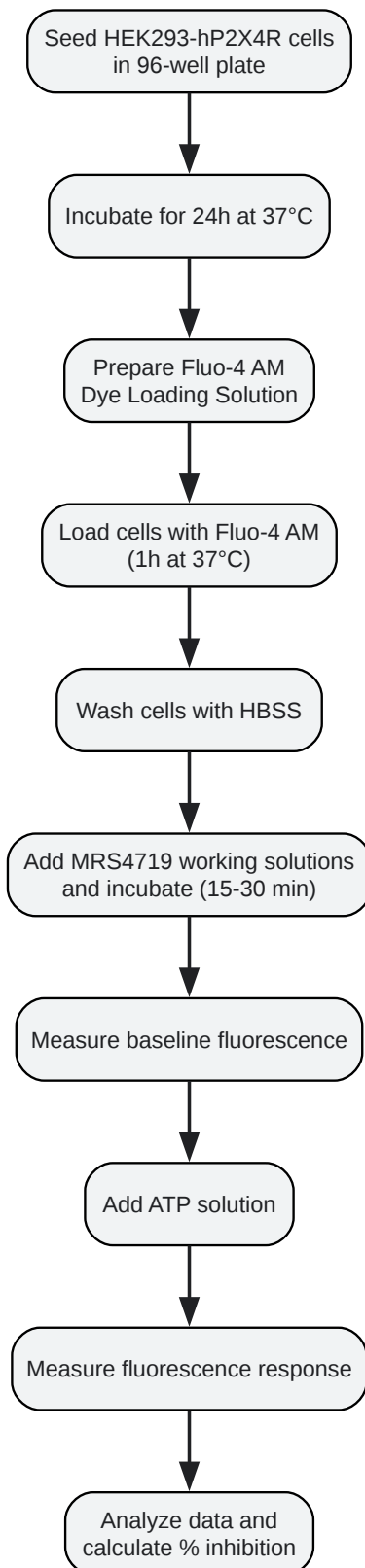
This protocol details the measurement of intracellular calcium changes in response to ATP stimulation and its inhibition by **MRS4719** using the fluorescent calcium indicator Fluo-4 AM.[\[2\]](#)
[\[3\]](#)[\[4\]](#)

Materials:

- HEK293-hP2X4R cells seeded in a 96-well plate
- Fluo-4 AM
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES
- **MRS4719** working solutions
- ATP solution (prepare a stock solution in water and dilute to the desired working concentration in HBSS)

- Fluorescence microplate reader with excitation at ~490 nm and emission at ~525 nm

Experimental Workflow



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Caption: Workflow for the ATP-Induced Calcium Influx Assay.

Procedure:

- **Prepare Dye Loading Solution:** Prepare a 2X Fluo-4 AM loading solution in HBSS. For example, for 10 mL of solution, mix 20 μ L of a 1 mM Fluo-4 AM stock solution (in DMSO) and 20 μ L of a 20% Pluronic F-127 solution into 10 mL of HBSS.
- **Cell Loading:** Remove the growth medium from the wells of the 96-well plate. Add 100 μ L of the Fluo-4 AM loading solution to each well.^{[2][3]}
- **Incubation:** Incubate the plate at 37°C for 1 hour in the dark.
- **Washing:** After incubation, gently remove the dye loading solution and wash the cells twice with 100 μ L of HBSS per well. After the final wash, leave 100 μ L of HBSS in each well.
- **Compound Incubation:** Add the desired concentrations of **MRS4719** working solutions to the respective wells. Include a vehicle control (DMSO in HBSS) and a positive control (no antagonist). Incubate the plate at room temperature for 15-30 minutes.
- **Fluorescence Measurement:** Place the 96-well plate in the fluorescence microplate reader. Set the reader to record fluorescence intensity (Excitation: ~490 nm, Emission: ~525 nm) over time.
- **Baseline Reading:** Record a baseline fluorescence reading for approximately 10-20 seconds.
- **ATP Stimulation:** Using the instrument's injection system, add a pre-determined concentration of ATP (e.g., EC₅₀ or EC₈₀ for the P2X₄ receptor) to each well and continue recording the fluorescence for an additional 1-2 minutes to capture the peak response.
- **Data Analysis:**
 - Calculate the change in fluorescence (ΔF) for each well by subtracting the baseline fluorescence from the peak fluorescence after ATP addition.
 - Normalize the data to the positive control (ATP stimulation with vehicle).

- Calculate the percent inhibition for each concentration of **MRS4719** using the formula: % Inhibition = $(1 - (\Delta F_{\text{MRS4719}} / \Delta F_{\text{vehicle}})) * 100$
- Plot the % inhibition against the log concentration of **MRS4719** to generate a dose-response curve and determine the IC₅₀ value.

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